

An In-depth Technical Guide to **tert-Butyl 1-allylhydrazinecarboxylate**

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Compound of Interest

Compound Name:	<i>tert-Butyl 1-allylhydrazinecarboxylate</i>
Cat. No.:	B153078

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **tert-Butyl 1-allylhydrazinecarboxylate**, a versatile reagent in organic synthesis. The information is curated for professionals in research and development, particularly in the pharmaceutical and chemical industries.

Core Chemical Properties

tert-Butyl 1-allylhydrazinecarboxylate, also known by its synonym 1-Allyl-1-Boc-hydrazine, is a mono-protected hydrazine derivative. The presence of the tert-butoxycarbonyl (Boc) protecting group allows for selective functionalization at the unsubstituted nitrogen atom, making it a valuable building block in the synthesis of more complex molecules.^[1]

Below is a summary of its key quantitative and qualitative data.

Property	Value	Reference(s)
Molecular Weight	172.22 g/mol	[2]
Chemical Formula	C ₈ H ₁₆ N ₂ O ₂	[2]
CAS Number	21075-86-5	[2]
IUPAC Name	tert-butyl N-amino-N-prop-2-enylcarbamate	
Synonyms	1-allyl-1-tert-butoxycarbonylhydrazine, Eos-61126, N-Allylhydrazinecarboxylic acid tert-butyl ester, 1-Boc-1-allylhydrazine	[2]
SMILES	CC(C)(C)OC(=O)N(CC=C)N	[2]
Purity	Commercially available in purities of 98%	[2]
Predicted Melting Point	225.8 ± 33.0 °C	[2]
Predicted Flash Point	90.4 ± 25.4 °C	[2]
Predicted Density	1.012 ± 0.06 g/cm ³	[2]

Synthetic Experimental Protocol

The synthesis of **tert-Butyl 1-allylhydrazinecarboxylate** is typically achieved through the selective N-alkylation of a protected hydrazine, such as tert-butyl carbazate, with an allyl halide. This method prevents over-alkylation, which can be a significant issue when using unprotected hydrazine.^{[3][4]} The following protocol is a generalized procedure based on established methods for the mono-alkylation of Boc-protected hydrazines.^{[3][5]}

Objective: To synthesize **tert-Butyl 1-allylhydrazinecarboxylate** via N-alkylation of tert-butyl carbazate.

Materials:

- tert-Butyl carbazate (Boc-hydrazine)
- Allyl bromide
- Anhydrous acetonitrile or tetrahydrofuran
- An inorganic base (e.g., potassium carbonate)
- Anhydrous magnesium sulfate
- Organic solvents for extraction and chromatography (e.g., ethyl acetate, hexanes)
- Deionized water

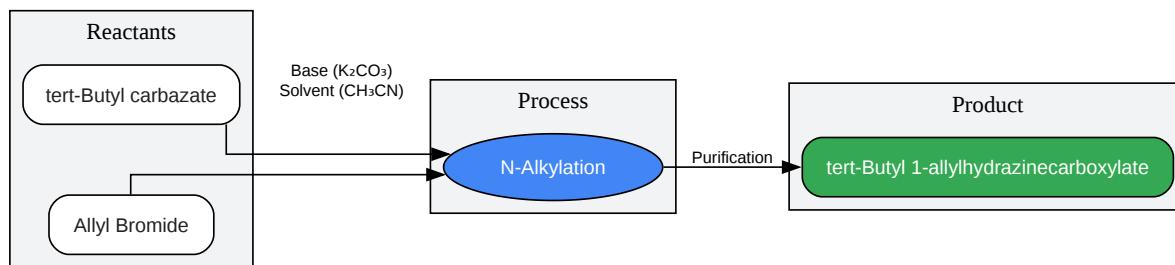
Procedure:

- Reaction Setup: To a solution of tert-butyl carbazate (1.0 equivalent) in anhydrous acetonitrile, add potassium carbonate (1.5 equivalents).
- Addition of Alkylating Agent: Slowly add allyl bromide (1.05 equivalents) to the stirred suspension at room temperature.
- Reaction Monitoring: The reaction mixture is stirred at room temperature and monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up:
 - Filter the reaction mixture to remove the inorganic base.
 - Concentrate the filtrate under reduced pressure.
 - Dissolve the residue in ethyl acetate and wash with brine (saturated NaCl solution).
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo to obtain the crude product.
- Purification: The crude **tert-Butyl 1-allylhydrazinecarboxylate** can be purified by column chromatography on silica gel using a mixture of ethyl acetate and hexanes as the eluent to

yield the final product as a viscous liquid.[\[3\]](#)

Synthetic Workflow Visualization

The synthesis of **tert-Butyl 1-allylhydrazinecarboxylate** involves a straightforward two-step conceptual process starting from hydrazine, or a one-step alkylation from commercially available tert-butyl carbazate. The workflow diagram below illustrates the latter, more direct, synthetic approach.



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